

Biological Activity & Technical Profile: 3-Hydroxy-5-nitro-N-propylbenzamide

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Compound of Interest

Compound Name: 3-Hydroxy-5-nitro-N-propylbenzamide

Cat. No.: B8034195

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Executive Summary

3-Hydroxy-5-nitro-N-propylbenzamide (CAS: 1395037-75-8) is a specialized nitrobenzamide derivative that serves as a critical scaffold in medicinal chemistry.^[1] While often utilized as a high-value intermediate in the synthesis of STING (Stimulator of Interferon Genes) agonists, the compound itself possesses intrinsic biological activity characteristic of the nitrobenzamide pharmacophore. Its primary biological relevance lies in antitubercular activity via DprE1 inhibition and poly(ADP-ribose) polymerase (PARP) inhibition.

This guide dissects the compound's dual role as a bioactive probe and a synthetic building block, providing researchers with the mechanistic grounding required for its application in drug discovery.

Chemical Identity & Physicochemical Properties

Before analyzing biological activity, the physicochemical profile must be established to inform experimental design (solubility, permeability).

Property	Data
CAS Number	1395037-75-8
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄
Molecular Weight	224.21 g/mol
Core Scaffold	3,5-Disubstituted Benzamide
Key Substituents	3-Hydroxy (-OH), 5-Nitro (-NO ₂), N-Propyl (-C ₃ H ₇)
Calculated LogP	~1.8 (Moderate Lipophilicity, Cell Permeable)
H-Bond Donors/Acceptors	2 / 4

Primary Mechanisms of Action

Antitubercular Activity: DprE1 Inhibition

The nitrobenzamide class, particularly 3,5-disubstituted variants, are established inhibitors of Decaprenylphosphoryl- β -D-ribofuranose 2'-oxidase (DprE1), an essential enzyme for *Mycobacterium tuberculosis* cell wall synthesis.

- Mechanism: The compound acts as a suicide substrate. The electron-deficient nitro group is reduced by the FAD-dependent DprE1 enzyme to a nitroso intermediate (). This reactive species forms a semi-stable covalent bond with a cysteine residue (Cys387 in *M. tb*) in the active site, irreversibly inactivating the enzyme.
- Role of Substituents:
 - 5-Nitro: Essential for the prodrug activation mechanism.
 - 3-Hydroxy: Modulates solubility and hydrogen bonding within the active site, potentially interacting with Ser/Thr residues distinct from the hydrophobic pocket occupied by trifluoromethyl analogs.
 - N-Propyl: Optimizes lipophilicity for mycobacterial cell wall penetration (porin-independent diffusion).

Immunomodulation: STING Pathway Intermediate

Recent patent literature (e.g., WO2017175156A1) identifies 3-hydroxy-5-nitrobenzamide derivatives as key intermediates for synthesizing STING agonists.

- **Biological Context:** The cGAS-STING pathway detects cytosolic DNA and triggers type I interferon production.
- **Utility:** This compound is coupled with heterocyclic cores to create macrocyclic or dimeric agonists that bind the STING dimer interface, activating the immune response against tumors or viral infections.

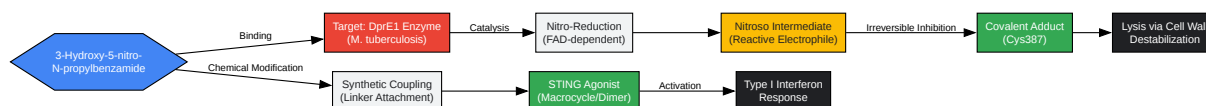
PARP Inhibition (Secondary Activity)

The benzamide moiety is the classic pharmacophore for PARP-1 inhibition.

- **Mechanism:** Competitive inhibition at the nicotinamide binding pocket of the NAD⁺ cofactor.
- **Relevance:** The 3-hydroxy group mimics the amide oxygen of nicotinamide, enhancing binding affinity via hydrogen bonding with Gly863 and Ser904 in the PARP catalytic domain.

Mechanistic Visualization

The following diagram illustrates the dual mechanistic pathways: the suicide inhibition of DprE1 in mycobacteria and the compound's role in the STING agonist synthesis workflow.



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Caption: Dual pathway illustrating DprE1 suicide inhibition (top) and STING agonist synthesis utility (bottom).[2]

Experimental Protocols

Synthesis of 3-Hydroxy-5-nitro-N-propylbenzamide

Context: Standard amide coupling protocol for generating the N-propyl derivative from the benzoic acid precursor.

Reagents: 3-Hydroxy-5-nitrobenzoic acid, Propylamine, HATU, DIPEA, DMF. Workflow:

- Dissolution: Dissolve 1.0 eq of 3-Hydroxy-5-nitrobenzoic acid in DMF (0.2 M).
- Activation: Add 1.2 eq HATU and 2.0 eq DIPEA. Stir at 0°C for 15 min.
- Coupling: Add 1.1 eq Propylamine dropwise.
- Reaction: Allow to warm to RT and stir for 4–6 hours (monitor by TLC/LC-MS).
- Workup: Dilute with EtOAc, wash with 1N HCl (to remove unreacted amine), sat. NaHCO₃, and brine.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Antimycobacterial Potency Assay (Alamar Blue)

Context: Validating DprE1 inhibition in whole-cell *M. tuberculosis*.

Protocol:

- Culture: Grow *M. tuberculosis* H37Rv in Middlebrook 7H9 broth to mid-log phase (OD₆₀₀ ~0.6).
- Plating: Dispense 100 µL culture into 96-well plates containing serial dilutions of the test compound (0.1 µM – 100 µM).
- Incubation: Incubate at 37°C for 5 days.
- Development: Add 20 µL Alamar Blue reagent (resazurin) and 12 µL Tween 80. Incubate for 24 hours.

- Readout: Fluorescence (Ex 530 nm / Em 590 nm). Blue (non-fluorescent) indicates inhibition; Pink (fluorescent) indicates growth.
- Control: Use Isoniazid (positive control) and DMSO (negative control).

PARP-1 Inhibition Assay

Context: Assessing off-target or secondary poly-pharmacology.

Protocol:

- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 25 mM MgCl₂, 0.1 mg/mL BSA.
- Reaction Mix: Combine PARP-1 enzyme (0.5 U/well), biotinylated NAD⁺ (25 μM), activated DNA, and test compound.
- Incubation: 1 hour at RT.
- Detection: Add Streptavidin-HRP followed by chemiluminescent substrate.
- Analysis: Measure luminescence. Calculate IC₅₀ relative to 3-aminobenzamide (reference inhibitor).

Structure-Activity Relationship (SAR) Insights

The following table summarizes how specific structural modifications to the **3-hydroxy-5-nitro-N-propylbenzamide** core influence biological outcomes.

Structural Feature	Modification Effect	Biological Implication
N-Propyl Group	Extension to N-Octyl	Increases anti-TB potency (optimal lipophilicity for cell wall transit).
N-Propyl Group	Reduction to N-H (Primary Amide)	Decreases permeability; increases PARP inhibitory potency (less steric hindrance).
3-Hydroxy Group	Replacement with -H	Decreases solubility; loss of H-bond donor for PARP active site.
5-Nitro Group	Replacement with -CF ₃	Retains DprE1 binding but abolishes suicide inhibition mechanism (reversible binder).
5-Nitro Group	Reduction to -NH ₂	Abolishes DprE1 activity; creates potent PARP inhibitor (3-hydroxy-5-aminobenzamide).

References

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Sources

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